

Toxicological Profile of 4-Methylbenzophenone: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Methylbenzophenone (4-MBP), a substituted derivative of benzophenone, is utilized as a photoinitiator in UV-cured inks and coatings, which are often applied to food packaging materials.[1] Its potential for migration into foodstuffs has prompted toxicological evaluation to ensure consumer safety. This technical guide provides a comprehensive overview of the current toxicological data for **4-Methylbenzophenone**, with a focus on quantitative data, experimental methodologies, and mechanistic insights.

Acute Toxicity

4-Methylbenzophenone exhibits low acute toxicity following oral and intraperitoneal administration in rodent models.

Table 1: Acute Toxicity of **4-Methylbenzophenone**



Test Guidelin e	Species	Strain	Sex	Route of Adminis tration	Vehicle	LD50	Observa tions
OECD 423	Rat	Wistar	Female	Oral (gavage)	Corn oil	>2000 mg/kg bw	No mortality or clinical signs of toxicity were observed .[2][3]
Not specified	Mouse	Not specified	Not specified	Intraperit oneal	Not specified	250 mg/kg bw	Data from safety data sheet.

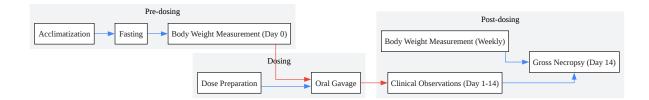
Experimental Protocols: Acute Oral Toxicity (as per OECD Guideline 423)

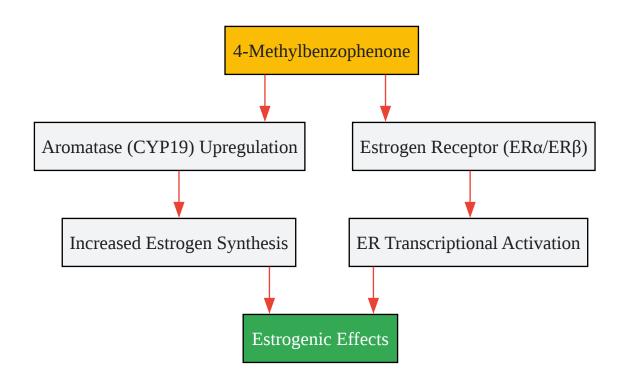
The acute oral toxicity of **4-Methylbenzophenone** was assessed in female Wistar rats following the Acute Toxic Class Method (OECD Guideline 423).[2][3]

- Test Animals: Healthy, young adult female Wistar rats were used. Animals were acclimatized to laboratory conditions for at least 5 days prior to the study.[2][3]
- Housing and Feeding: The animals were housed in air-conditioned rooms with controlled temperature (22 ± 3°C) and humidity (30-70%).[2][3] Standard laboratory diet and drinking water were provided ad libitum, except for a fasting period of at least 16 hours before administration of the test substance.[2][3]
- Dose Administration: A starting dose of 2000 mg/kg body weight was administered by oral gavage.[2] For lower doses, the test item was prepared in corn oil.[3] The volume administered was based on the animal's body weight.[4]



- Observations: Animals were observed for clinical signs of toxicity several times on the day of administration and at least once daily for 14 days.[2][3] Body weights were recorded before administration and weekly thereafter.[2][3]
- Pathology: At the end of the 14-day observation period, all animals were subjected to gross necropsy.[2]





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